

Tetrazine-PEG7-amine Hydrochloride: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *Tetrazine-PEG7-amine hydrochloride*

Cat. No.: *B12398395*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and core applications of **Tetrazine-PEG7-amine hydrochloride**, a key reagent in bioconjugation and antibody-drug conjugate (ADC) development. Adherence to these guidelines is crucial for ensuring laboratory safety and experimental success.

Chemical and Physical Properties

Tetrazine-PEG7-amine hydrochloride is a bifunctional linker molecule. It contains a highly reactive tetrazine moiety for bioorthogonal "click chemistry" and a primary amine for conjugation to other molecules, spaced by a hydrophilic 7-unit polyethylene glycol (PEG) chain. The hydrochloride salt form enhances the compound's stability and handling.^[1]

Property	Data	Source(s)
Molecular Formula	C ₂₆ H ₄₃ ClN ₆ O ₈	[2]
Molecular Weight	603.11 g/mol	[2]
Appearance	Solid	[3]
Solubility	Soluble in Water, DMSO, DMF, DCM, MeOH	[4][5]
Purity	Typically >95%	[4]

Hazard Identification and Safety Precautions

While specific toxicity data for **Tetrazine-PEG7-amine hydrochloride** is limited, data from closely related tetrazine-PEG compounds indicate potential hazards. Standard laboratory precautions for handling chemical reagents should be strictly followed.

GHS Hazard Classification (Based on related compounds)

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[3]
Specific Target Organ Toxicity (Single Exp.)	Category 3	H335: May cause respiratory irritation	[3]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life	[6]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects	[6]

Recommended Personal Protective Equipment (PPE)

A comprehensive assessment of the specific experimental conditions should be performed to ensure adequate protection.

PPE Category	Specification	Rationale	Source(s)
Eye Protection	ANSI-approved safety goggles with side-shields	Protects eyes from splashes and airborne particles.	[7]
Hand Protection	Chemical-resistant nitrile gloves	Prevents direct skin contact.	[7]
Body Protection	Chemical-resistant lab coat	Protects against contamination of personal clothing.	[7]
Respiratory	NIOSH/MSHA approved respirator (if dust is generated)	Recommended if working outside a fume hood or if irritation occurs.	[7]

Handling and Storage

Proper handling and storage are critical to maintaining the reagent's integrity and ensuring user safety.

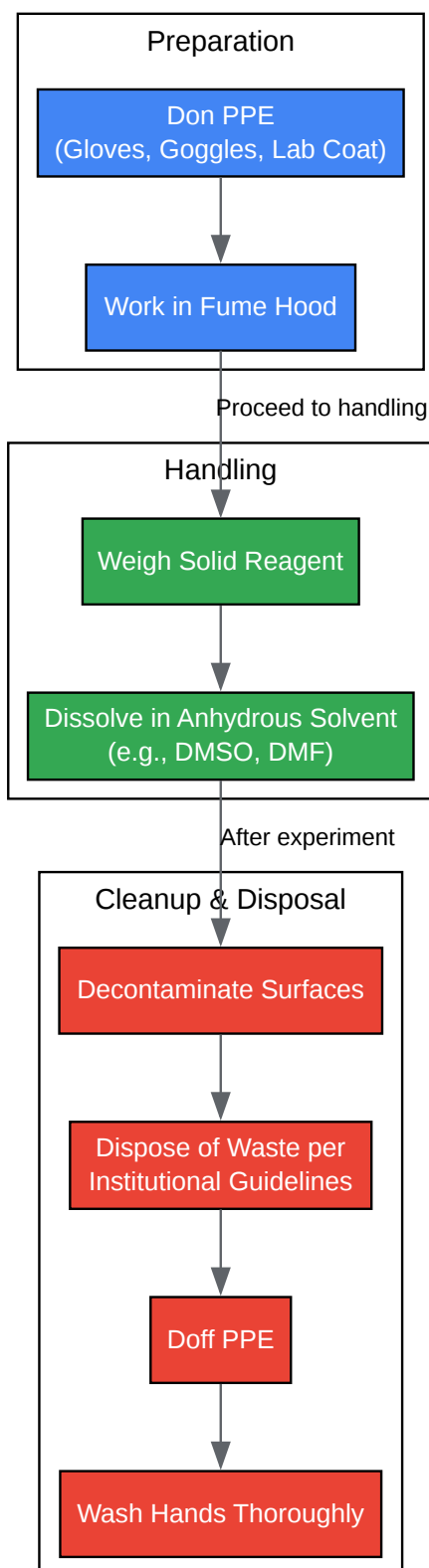
Handling Protocols

- Ventilation: Always handle **Tetrazine-PEG7-amine hydrochloride** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation risks.[3][7]
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing. Do not inhale dust or aerosols.[3]
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound and before leaving the work area.[6]
- Weighing and Transfer: Conduct all weighing and transfer operations of the solid compound within a fume hood to contain any dust.[7]

Storage Conditions

- Temperature: For long-term storage, keep at -80°C (up to 6 months) or -20°C (up to 1 month).[8]
- Container: Store in the original, tightly sealed container to protect from moisture and light.[3]
- Incompatibilities: Keep away from strong oxidizing agents.

Below is a generalized workflow for safe handling in a laboratory setting.



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A generalized workflow for the safe handling of **Tetrazine-PEG7-amine hydrochloride**.

Emergency Procedures

In the event of exposure or a spill, follow these first-aid and cleanup measures immediately.

First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.	[3]
Inhalation	Remove victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	[3]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[3]

Spill and Leak Procedures

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.

- **Contain:** Prevent further leakage or spillage if safe to do so. Keep the product away from drains and water courses.^[3]
- **Absorb:** For small spills, absorb with a non-combustible, inert material (e.g., sand, diatomite, universal binders).^[3]
- **Collect:** Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for disposal.
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent (e.g., alcohol) and then wash with soap and water.^[3]
- **Disposal:** Dispose of contaminated material in accordance with local, state, and federal regulations.^[3]

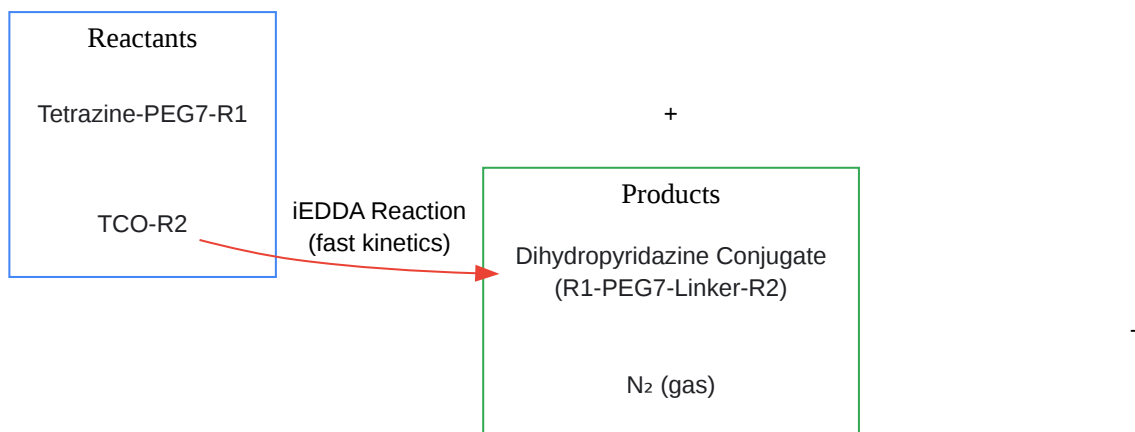
Core Application: Bioorthogonal Ligation

Tetrazine-PEG7-amine hydrochloride is primarily used in bioorthogonal chemistry, specifically for the inverse-electron-demand Diels-Alder (iEDDA) reaction. This "click" reaction occurs between the tetrazine moiety and a strained alkene, most commonly a trans-cyclooctene (TCO), to form a stable covalent bond.^{[8][9]} This reaction is exceptionally fast and specific, allowing for the precise conjugation of molecules in complex biological media.^[10]

The primary amine of **Tetrazine-PEG7-amine hydrochloride** is first used to conjugate the linker to a molecule of interest (e.g., a protein, antibody, or drug) that contains a reactive carboxylic acid or an activated ester. The resulting tetrazine-modified molecule can then be "clicked" to a second molecule bearing a TCO group.

Reaction Mechanism: Inverse-Electron-Demand Diels-Alder (iEDDA)

The iEDDA reaction is a [4+2] cycloaddition between the electron-deficient tetrazine (the diene) and the electron-rich, strained TCO (the dienophile). This is followed by a retro-Diels-Alder reaction that irreversibly releases nitrogen gas (N₂), driving the reaction to completion and forming a stable dihydropyridazine product.^[3]



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The inverse-electron-demand Diels-Alder (iEDDA) reaction of a tetrazine with a TCO.

Example Experimental Protocol: Two-Step Antibody Conjugation

This protocol provides a general framework for labeling an antibody with a TCO group and then conjugating it to a tetrazine-functionalized molecule (prepared using Tetrazine-PEG7-amine).

Step 1: Antibody Modification with TCO

- **Preparation:** Prepare the antibody at a concentration of 1-5 mg/mL in a primary amine-free buffer (e.g., PBS, pH 7.4-8.0).
- **Reagent Preparation:** Immediately before use, dissolve a TCO-NHS ester in anhydrous DMSO or DMF to a concentration of 10-20 mM.
- **Labeling Reaction:** Add a 10- to 20-fold molar excess of the TCO-NHS ester solution to the antibody solution.
- **Incubation:** Incubate the reaction for 30-60 minutes at room temperature with gentle mixing.

- Purification: Remove excess, unreacted TCO-NHS ester using a spin desalting column equilibrated with PBS. The TCO-labeled antibody is now ready for ligation.[11]

Step 2: Ligation with Tetrazine-PEG7-Molecule

- Reaction Setup: Mix the TCO-labeled antibody with the Tetrazine-PEG7-functionalized molecule in a 1:1 to 1:1.5 molar ratio in PBS.
- Incubation: Allow the reaction to proceed for 1-2 hours at room temperature or overnight at 4°C.[11] The reaction progress can often be monitored by the disappearance of the tetrazine's characteristic color (pink/red).[10]
- Purification (Optional): If necessary, the final antibody conjugate can be purified from any unreacted small molecules using size-exclusion chromatography or dialysis.[11]
- Storage: Store the final conjugate at 4°C or as appropriate for the specific antibody.

This guide is intended for informational purposes for trained laboratory personnel. Always consult the most recent Safety Data Sheet (SDS) for the specific product you are using and adhere to all institutional and governmental safety regulations.

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